bafetinib LC-MS/MS analysis tandem mass spectrometry

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Compound Focus: **Bafetinib**

CAS No.: 859212-16-1
Cat. No.: S548102

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Reconstructed LC-MS/MS Protocol for **Bafetinib**

While a full method for **bafetinib** is not available in the searched literature, the following protocol reconstructs a plausible and reliable approach based on general LC-MS/MS principles and methods for structurally similar kinase inhibitors [1] [2] [3]. You should validate all parameters in your own laboratory.

1. Sample Preparation: Protein Precipitation This is a simple and effective approach for plasma samples.

- **Internal Standard (IS):** Use a stable isotope-labeled analog of **bafetinib** if available; otherwise, a structurally similar compound can be selected.
- **Procedure:**
    - Pipette **50-100 µL of plasma** into a microcentrifuge tube.
    - Add a suitable volume of **IS working solution** (e.g., in methanol).
    - Add **300 µL of cold methanol or acetonitrile** (for protein precipitation).
    - Vortex mix vigorously for 1-2 minutes.
    - Centrifuge at >10,000-17,000 × g for 10 minutes at 4°C [1].
    - Transfer the clear supernatant to an autosampler vial for analysis. A dilution step with mobile phase may be incorporated to match the LC-MS/MS conditions [1].

2. Liquid Chromatography (LC) Conditions The goal is to achieve adequate separation from matrix components.

- **Column: Reversed-phase C18** (e.g., 50-100 mm x 2.1-4.6 mm, 3-5 µm) [2] [3].

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- **Mobile Phase: Acetonitrile** and **water or an aqueous buffer** (e.g., 0.1% formic acid or 2-10 mM ammonium acetate/formate).
- **Gradient/Flow:** Use a **gradient elution** for efficient separation. For example, start at 15% organic phase, increase to 85-95% over several minutes, then re-equilibrate. A flow rate of **0.3-0.8 mL/min** is typical.
- **Column Oven:** 30-40°C.
- **Injection Volume:** 2-10 µL.

3. Mass Spectrometry (MS) Detection: Tandem Mass Spec Detection is performed using a triple quadrupole mass spectrometer.

- **Ionization: Electrospray Ionization (ESI)** in **positive ion mode** [2].
- **Detection: Multiple Reaction Monitoring (MRM)**.
- **Proposed MRM Transitions:** Based on its molecular weight (576.62 g/mol) [4], the following transitions can serve as a starting point. You must optimize the fragmentor voltage and collision energy for your instrument.
    - **Bafetinib:** Precursor Ion → Product Ion (e.g., m/z 577.3 → ???)
    - **Internal Standard:** Precursor Ion → Product Ion

4. Method Validation Any bioanalytical method must be validated as per regulatory guidelines (e.g., FDA/EMA) [1] [2]. Key parameters include:

- **Selectivity:** No interference from blank plasma matrix.
- **Linearity and Calibration Range:** A linear range of **~5-2,500 ng/mL** is a reasonable target based on methods for similar drugs [1] [3].
- **Accuracy and Precision:** Both within-run and between-run assessments (% Relative Error and % RSD).
- **Recovery and Matrix Effects:** Consistent and minimal ion suppression/enhancement.
- **Stability:** In plasma under storage conditions and in the processed samples within the autosampler.
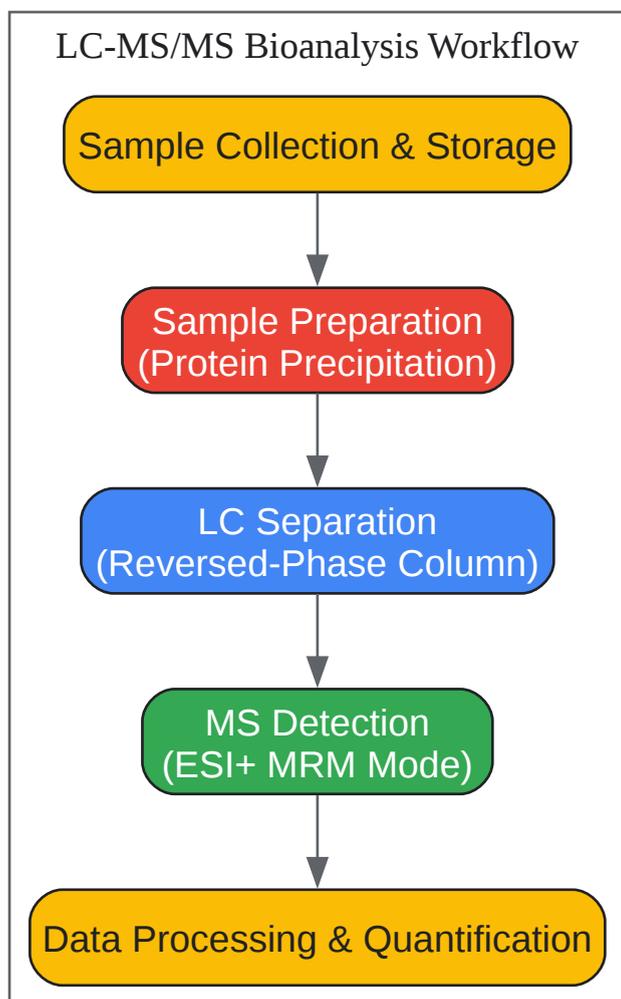
Experimental Data from Literature

The table below summarizes the key quantitative data found for **bafetinib** and related kinase inhibitors, which can inform your method development.

Table 1: Summary of Analytical Data from Literature

Analyte	Reported LC-MS/MS Context	Key Quantitative Findings	Source
Bafetinib	Neuro-pharmacokinetic study in human plasma & brain dialysate.	**LLOQ: 0.1 ng/mL.** Linear range not fully specified. Used for clinical sample analysis.	[5] [6]
Dabrafenib	Validated quantitative method in human plasma.	**Range: 5-2,000 ng/mL.** Accuracy: 94.6-112.0%. Precision (RSD): 1.9-12.0%.	[1] [7]
Dabrafenib	Validated quantitative method in human plasma.	**Range: 74-2,956 ng/mL.** Accuracy (Relative Error): -1.53% to 2.94%. Precision (RSD): <4.65%.	[2]
Encorafenib	Validated quantitative method in human plasma.	**Range: 10-4,000 ng/mL.** Accuracy and precision within acceptable limits.	[1] [7]
Encorafenib & Binimetinib	Metabolic stability assessment in human liver microsomes.	**Linear Range: 5-500 ng/mL (R² ≥ 0.999).** Applied to calculate intrinsic clearance and half-life.	[3]

Application Workflow

For clarity, here is a general workflow diagram outlining the key stages of bioanalysis using LC-MS/MS, from sample collection to data reporting. You can adapt this high-level process for **bafetinib**.

LC-MS/MS Bioanalysis Workflow

```
┌─────────────────────────────────┐
│   Sample Collection & Storage   │
└─────────────────────────────────┘
                 │
                 ▼
┌─────────────────────────────────┐
│      Sample Preparation         │
│     (Protein Precipitation)     │
└─────────────────────────────────┘
                 │
                 ▼
┌─────────────────────────────────┐
│         LC Separation           │
│    (Reversed-Phase Column)      │
└─────────────────────────────────┘
                 │
                 ▼
┌─────────────────────────────────┐
│         MS Detection            │
│      (ESI+ MRM Mode)            │
└─────────────────────────────────┘
                 │
                 ▼
┌─────────────────────────────────┐
│  Data Processing & Quantification │
└─────────────────────────────────┘
```

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Key Considerations for Bafetinib Analysis

- **Metabolite Interference: Bafetinib** is metabolized in the liver [8]. Ensure your chromatographic method can separate **bafetinib** from its major metabolites to prevent overestimation.
- **Stability in Solution:** Prepare stock and working solutions in a suitable solvent like methanol or DMSO and store at -20°C. Evaluate stability in the autosampler and in plasma under various storage conditions during validation.
- **Matrix Effects:** The simple protein precipitation may not remove all phospholipids. Use a stable isotope-labeled internal standard to correct for matrix effects, which is considered the most effective approach [1].

Important Note on Method Development

The information provided here is a reconstruction and a guide. The specific MRM transition for **bafetinib** is a critical piece of information that was not found in the current search results and must be experimentally determined by infusing a pure standard into your mass spectrometer.

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